

N-Cyclohexylacetamide: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: *N-Cyclohexylacetamide*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Cyclohexylacetamide, a simple yet versatile secondary amide, has emerged as a crucial building block in the field of organic synthesis. Its unique molecular architecture, which combines a hydrophobic cyclohexyl moiety with a hydrophilic acetamide group, provides a balanced scaffold for a wide range of chemical transformations.^[1] This guide offers a comprehensive overview of **N-Cyclohexylacetamide**, detailing its physicochemical properties, synthesis protocols, and its diverse applications in the construction of complex molecules, particularly within medicinal chemistry and drug discovery.

Core Properties of N-Cyclohexylacetamide

A thorough understanding of the physical and chemical properties of a building block is fundamental for its effective application in synthesis. The key properties of **N-Cyclohexylacetamide** are summarized below.

Table 1: Physicochemical and Computed Properties of **N-Cyclohexylacetamide**

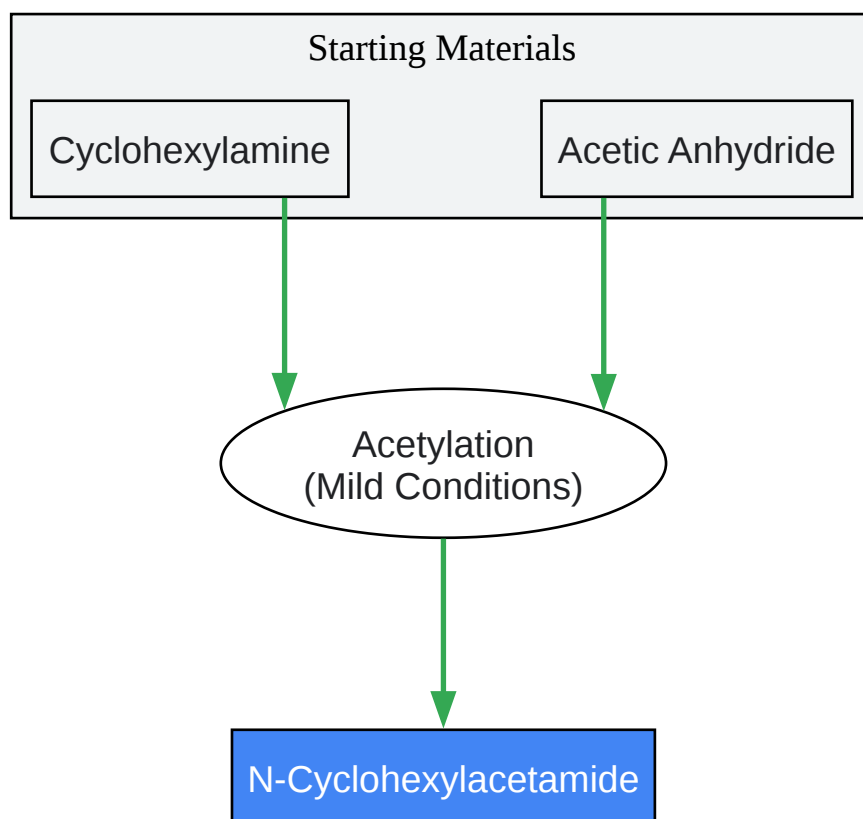
Property	Value	Source(s)
Identifiers		
CAS Number	1124-53-4	[1][2][3][4]
Molecular Formula	C ₈ H ₁₅ NO	[1][2][3][5][6]
IUPAC Name	N-cyclohexylacetamide	[1][2]
Synonyms	Acetamidocyclohexane, N-Acetylcyclohexylamine	[2][6][7]
Physical Properties		
Molecular Weight	141.21 g/mol	[1][2][3][5][6]
Appearance	White solid	[1]
Melting Point	101-103 °C	[4][5][8]
Boiling Point	160-161 °C @ 15 mmHg (Torr)	[4][5][8]
pKa	16.19 ± 0.20 (Predicted)	[4][9]
Computed Properties		
XLogP3	1.1	[10]
Topological Polar Surface Area (TPSA)	29.1 Å ²	[3][10]
Hydrogen Bond Donor Count	1	[3][10]
Hydrogen Bond Acceptor Count	1	[3][10]
Rotatable Bond Count	1	[3][10]

Synthesis of N-Cyclohexylacetamide

N-Cyclohexylacetamide can be synthesized reliably through several methods. The most common approaches involve the acylation of cyclohexylamine or the alkylation of acetamide.

Synthesis via Acylation of Cyclohexylamine

The most prevalent laboratory and industrial synthesis involves the reaction of cyclohexylamine with acetic anhydride.^[1] This method is efficient, proceeds under mild conditions, and uses readily available starting materials.



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Caption: General workflow for the synthesis of **N-Cyclohexylacetamide**.

Experimental Protocol: Acetylation of Cyclohexylamine

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve cyclohexylamine (1.0 equiv.) in a suitable solvent (e.g., toluene or under solvent-free conditions).
- **Addition of Acylating Agent:** Cool the flask in an ice bath. Add acetic anhydride (1.05 equiv.) dropwise to the stirred solution over 15-20 minutes, maintaining the temperature below 20 °C.

- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, pour the reaction mixture into cold water. If a precipitate forms, collect the solid by vacuum filtration. If no solid forms, extract the mixture with an organic solvent like ethyl acetate.
- **Purification:** Wash the collected solid or the organic extract sequentially with dilute HCl, saturated NaHCO₃ solution, and brine. Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., petroleum ether) to yield pure **N-Cyclohexylacetamide** as a white solid.[\[1\]](#)

Synthesis via Alkylation of Acetamide

An alternative route involves the reaction of acetamide with a cyclohexyl halide, such as bromocyclohexane, in the presence of an ion-exchange resin.

Experimental Protocol: Alkylation of Acetamide with Bromocyclohexane[\[7\]](#)

- **Reaction Setup:** To a 500 ml flask, add nitroethane (200 ml), acetamide (12 g, 0.20 mol), MP-500 ion-exchange resin (105 g), and cyclohexylbromide (41 g, 0.25 mol).[\[7\]](#)
- **Reaction:** Heat the mixture to 60 °C and stir for 5 hours.[\[7\]](#)
- **Isolation:** After the reaction, cool the mixture and filter off the ion-exchange resin.
- **Purification:** Distill the filtrate under reduced pressure to remove the solvent and any unreacted starting materials. Recrystallize the resulting residue from petroleum ether to obtain **N-Cyclohexylacetamide** (16 g, 57% yield).[\[7\]](#)

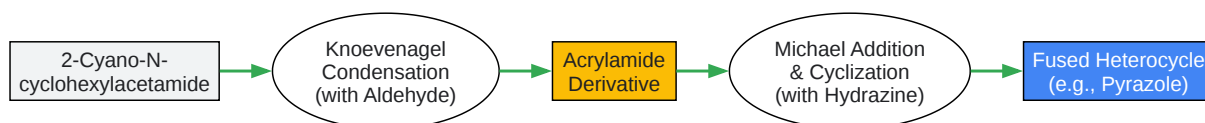
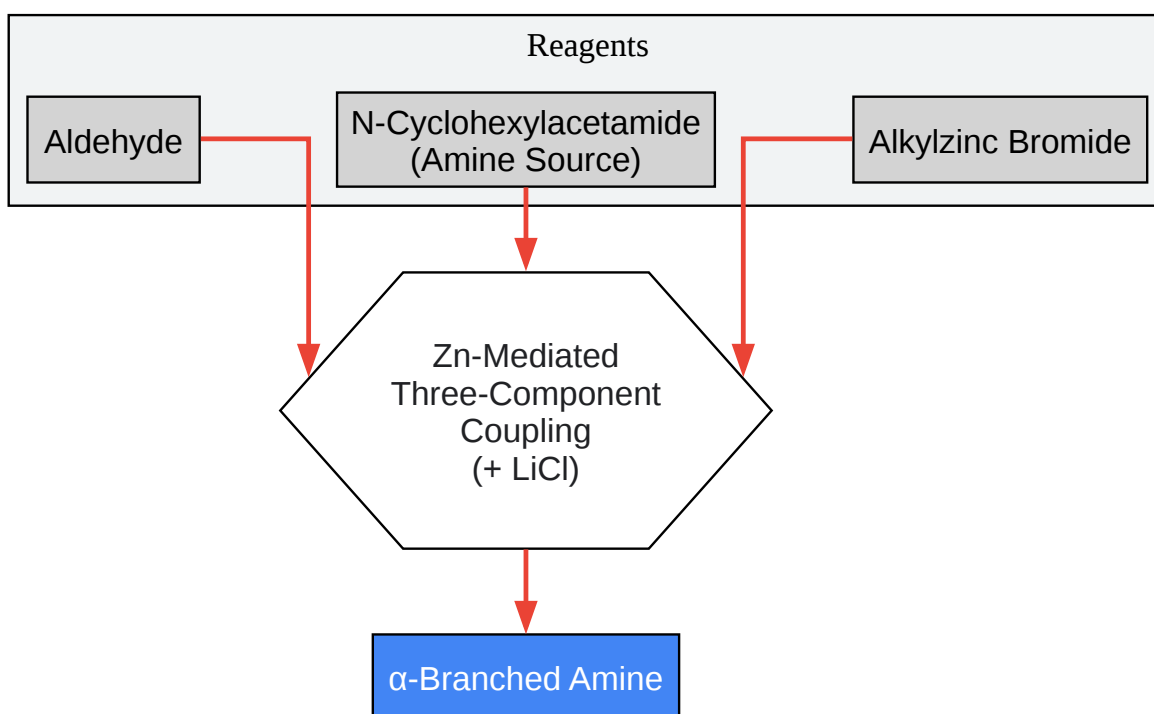
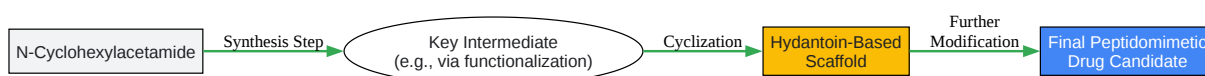
Applications as a Building Block in Organic Synthesis

N-Cyclohexylacetamide's structure is adeptly suited for various advanced synthetic applications, from creating mimics of biological structures to participating in complex

multicomponent reactions.

Peptidomimetic and Hydantoin Scaffolds

N-Cyclohexylacetamide is a cornerstone in the construction of peptidomimetics, which are compounds designed to mimic the secondary structures of proteins like α -helices and β -turns. [1] It serves as a key intermediate in the synthesis of hydantoin-based universal peptidomimetic scaffolds, which are privileged frameworks in drug discovery.[1] The cyclohexyl group provides a rigid, hydrophobic anchor, while the acetamide functionality allows for further chemical elaboration.



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